

## Proper Disposal Procedures for Fmoc-Gly-OH-2-13C,15N

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The following guide provides detailed procedures for the safe and compliant disposal of **Fmoc-Gly-OH-2-13C,15N**, a stable isotope-labeled amino acid derivative used in peptide synthesis and other research applications. While this compound is not classified as hazardous under the Globally Harmonized System (GHS), it is imperative to follow institutional and regulatory guidelines for chemical waste disposal to ensure laboratory safety and environmental protection.[1][2][3]

The stable, non-radioactive isotopes <sup>13</sup>C and <sup>15</sup>N do not alter the chemical properties or confer any additional hazards compared to the parent compound, Fmoc-Gly-OH.[4][5] Therefore, the disposal procedures are based on the properties of the Fmoc-glycine molecule.

## Data Presentation: Chemical Safety and Disposal Overview

This table summarizes the key identification and safety information for **Fmoc-Gly-OH-2-13C,15N**.



Property	Information
Chemical Name	N-(9-Fluorenylmethoxycarbonyl)-glycine-2-
CAS Number	285978-12-3
Physical State	Solid, white powder
GHS Hazard Classification	Not classified as a hazardous substance.[1][2] [3]
Primary Disposal Route	Collection as solid chemical waste for disposal by the institution's Environmental Health & Safety (EHS) department or a licensed waste contractor.
Personal Protective Equipment (PPE)	Standard laboratory attire including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat should be worn when handling the chemical and its waste.[1][6]
Environmental Precautions	Do not allow the product to be disposed of with household garbage or to enter the sewage system.[7] Discharge into the environment should be avoided.[1][2]

# Experimental Protocol: Step-by-Step Disposal Methodology

The overriding principle for laboratory waste is that an activity should not begin until a clear disposal plan is in place.[8] The following protocol details the standard procedure for disposing of solid **Fmoc-Gly-OH-2-13C,15N** and associated contaminated materials.

Objective: To safely collect, label, and store **Fmoc-Gly-OH-2-13C,15N** waste for proper disposal in accordance with institutional policies.

Materials:



- Designated solid chemical waste container (sealable, durable plastic or glass)
- Waste label
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

#### Procedure:

- Waste Segregation:
  - Collect unused or expired solid Fmoc-Gly-OH-2-13C,15N directly into a designated solid chemical waste container.
  - Segregate contaminated consumables such as weighing papers, pipette tips, and gloves into the same container.
  - Do not mix this waste stream with incompatible chemicals. It is prudent practice to collect different types of waste in separate containers.[8]
- Container Packaging:
  - Place the solid waste into a container that can be securely sealed. The original product container, if empty and in good condition, can be used, but it should be placed inside a larger, labeled waste container.
  - Ensure the container is clean on the outside and free of contamination before moving it to the designated waste accumulation area.
- Waste Labeling:
  - Label the waste container clearly. The label must include:
    - The words "Chemical Waste" or "Hazardous Waste" (as required by your institution, which often treats all chemical waste as hazardous for collection purposes).
    - The full chemical name: "Fmoc-Gly-OH-2-13C,15N".
    - An approximate amount of the waste.

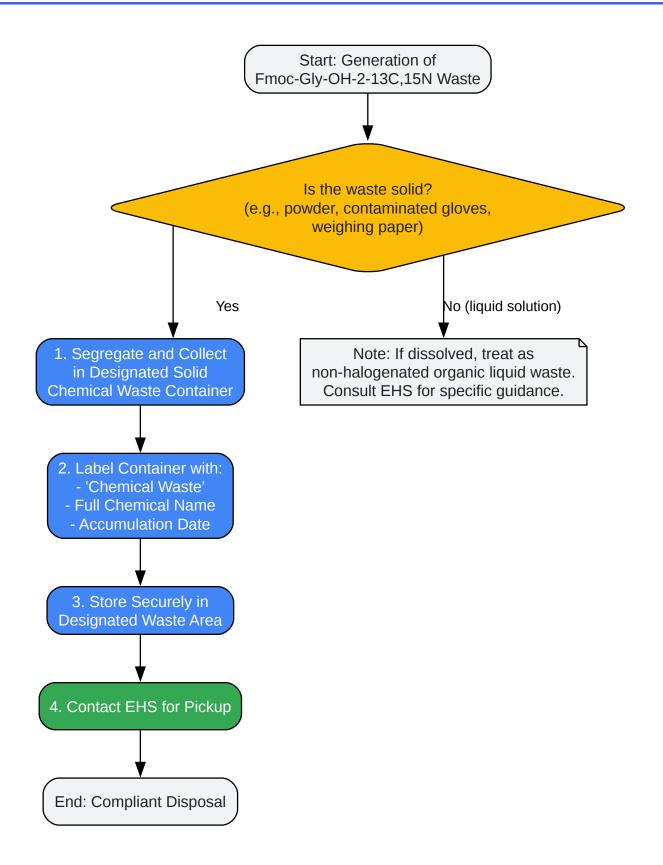


- The date the container was first used for waste accumulation.
- Waste Storage:
  - Store the sealed and labeled waste container in a designated, secure waste accumulation area within the laboratory.
  - This area should be away from general traffic and incompatible materials.[6] The container should be kept closed except when adding waste.
- Arranging for Disposal:
  - Once the container is full or ready for pickup, contact your institution's Environmental Health & Safety (EHS) department or the designated chemical waste officer.
  - Follow their specific procedures for requesting a waste pickup. Do not move the waste outside of the laboratory yourself unless explicitly instructed to do so by EHS personnel.

## **Mandatory Visualization: Disposal Workflow**

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Fmoc-Gly-OH-2-13C,15N** waste.





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Caption: Workflow for the compliant disposal of solid Fmoc-Gly-OH-2-13C,15N waste.



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